

# 2-Formylisonicotinonitrile safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-Formylisonicotinonitrile

Cat. No.: B053515

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## An In-depth Technical Guide to the Safe Handling of 2-Formylisonicotinonitrile

This document provides a comprehensive safety and handling guide for **2-Formylisonicotinonitrile** (CAS No. 116308-38-4), a key reagent in synthetic chemistry and pharmaceutical development.<sup>[1]</sup> This guide is intended for laboratory researchers, chemists, and drug development professionals who may handle this compound. The information herein is synthesized from available Safety Data Sheets (SDS) and established laboratory safety protocols to ensure a complete and actionable understanding of the associated hazards and mitigation strategies.

## Chemical Identity and Physicochemical Properties

**2-Formylisonicotinonitrile**, also known as 4-Cyano-2-formylpyridine, is a solid organic compound. Understanding its fundamental properties is the first step in a thorough risk assessment.

| Property            | Value  | Source(s) |
|---------------------|--|-----------|
| CAS Number          | 116308-38-4                                    | [2]       |
| Molecular Formula   | C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O | [3]       |
| Molecular Weight    | 132.12 g/mol                                   | [2]       |
| Appearance          | White to light yellow solid                    | [3]       |
| Purity              | Typically ≥95%                                 |           |
| Storage Temperature | Inert atmosphere, 2-8°C recommended            |           |

## Hazard Identification and GHS Classification

**2-Formylisonicotinonitrile** is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity and irritation.

- Signal Word:Warning
- GHS Pictogram:
  - GHS07 (Exclamation Mark)

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Expert Insight: The combination of these hazards necessitates careful handling to prevent ingestion, dermal contact, and inhalation of dust or powder. The H335 statement, in particular, indicates that all weighing and transfer operations should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid respiratory tract irritation.

## Emergency First-Aid Protocols

Immediate and appropriate first-aid response is critical to minimizing harm from exposure. The following protocols are based on standard chemical safety guidelines.[\[4\]](#)[\[5\]](#)[\[6\]](#)

General Advice: In all cases of significant exposure, seek immediate medical attention and provide the attending physician with the Safety Data Sheet for this compound.[\[7\]](#)

### Protocol 1: Eye Contact

- Immediate Action: Do not delay. Immediately flush the eyes with copious amounts of water for at least 15-20 minutes.[\[4\]](#)[\[8\]](#)
- Procedure: Hold the eyelids open and away from the eyeball to ensure thorough rinsing of all surfaces.[\[5\]](#)
- Contact Lenses: If present and easy to do, remove contact lenses after the first few minutes of rinsing.[\[4\]](#)
- Medical Attention: Seek immediate medical attention, even if symptoms (like redness or irritation) seem to resolve.

### Protocol 2: Skin Contact

- Immediate Action: Immediately remove all contaminated clothing, shoes, and jewelry.[\[4\]](#)[\[5\]](#)
- Procedure: Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[6\]](#)[\[9\]](#)
- Causality: The H315 hazard (Causes skin irritation) means that prompt decontamination is essential to prevent chemical burns or dermatitis.
- Medical Attention: If skin irritation develops or persists, seek medical attention.[\[6\]](#)

### Protocol 3: Inhalation

- Immediate Action: Move the exposed individual to fresh air at once.[\[4\]](#)[\[6\]](#)

- **Breathing Difficulties:** If the person is not breathing, begin artificial respiration. It is critical to use a barrier device, such as a pocket mask with a one-way valve, and avoid direct mouth-to-mouth resuscitation.<sup>[4][7]</sup> If breathing is difficult, administer oxygen if you are trained to do so.
- **Medical Attention:** Seek immediate medical attention.

#### Protocol 4: Ingestion

- **Immediate Action:** Do NOT induce vomiting.<sup>[4][7]</sup> This can cause further damage to the esophagus.
- **Procedure:** If the person is conscious and alert, rinse their mouth thoroughly with water. They may drink a small amount of water (1-2 glasses) to dilute the chemical.<sup>[5][10]</sup>
- **Medical Attention:** Call a physician or poison control center immediately.<sup>[7]</sup>

## Fire-Fighting and Explosion Hazard

While not classified as flammable, heating **2-Formylisonicotinonitrile** under fire conditions can lead to the emission of toxic fumes, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).<sup>[5]</sup>

- **Suitable Extinguishing Media:** Use extinguishing agents appropriate for the surrounding fire. For small fires, dry chemical powder or carbon dioxide (CO<sub>2</sub>) are effective. For larger fires, water spray or alcohol-resistant foam should be used.<sup>[4][5]</sup>
- **Firefighter Protection:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) to protect against hazardous combustion products.<sup>[5]</sup>

## Exposure Controls and Personal Protective Equipment (PPE)

Preventing exposure is the most important aspect of safely handling this compound. This is achieved through a combination of engineering controls and appropriate PPE.

Engineering Controls:

- **Ventilation:** Always handle this compound in a well-ventilated area. A certified chemical fume hood is required for procedures that may generate dust, such as weighing or transferring solids.[\[6\]](#)[\[11\]](#)
- **Safety Stations:** Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[\[6\]](#)[\[12\]](#)

**Personal Protective Equipment (PPE) Workflow:** The selection of PPE is a self-validating system; each piece is chosen to counteract a specific hazard identified in Section 2.

**Caption:** PPE selection workflow based on GHS hazard statements.

- **Eye and Face Protection:** Wear ANSI Z87.1-compliant chemical safety goggles.[\[13\]](#) A face shield should be worn over goggles during procedures with a high risk of splashing.[\[14\]](#)
- **Skin Protection:**
  - **Gloves:** Wear chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves for tears or punctures before use. Since some chemicals can penetrate even robust materials, gloves should never be a substitute for good technique.[\[1\]](#) Change gloves immediately if contamination is suspected.
  - **Clothing:** A standard laboratory coat is required. For tasks with a higher risk of contamination, consider a disposable chemical-resistant coverall.[\[5\]](#)[\[14\]](#)
- **Respiratory Protection:** For routine handling within a fume hood, respiratory protection is typically not required. If a fume hood is unavailable or if significant dust is generated, a NIOSH-approved particulate respirator (e.g., N95) or a higher level of protection must be used.[\[13\]](#)[\[15\]](#)

## Handling, Storage, and Spill Management

**Standard Handling Protocol:**

- **Pre-use Inspection:** Read and understand the SDS thoroughly before beginning work.
- **Work Area Preparation:** Ensure the work area (preferably a fume hood) is clean and uncluttered.

- Donning PPE: Put on all required PPE as described in Section 5.
- Chemical Transfer: Use spatulas or powder funnels to transfer the solid. Avoid creating dust clouds.
- Post-use: Tightly close the container. Clean the work area and any equipment used.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[\[4\]](#)[\[6\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[10\]](#)

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- For long-term stability, storage at 2-8°C under an inert atmosphere is recommended.
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

#### Spill Cleanup Protocol:

- Evacuate & Secure: Alert others in the area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Assess & Don PPE: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- Contain & Absorb: Gently cover the spill with an inert absorbent material like vermiculite, dry sand, or earth. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[11\]](#)
- Decontaminate: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the decontamination materials for disposal as hazardous waste.

- Dispose: Dispose of the waste container according to institutional and local environmental regulations.[6]

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